

Tubulin polymerization-IN-2 chemical structure and properties

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Compound of Interest

Compound Name: *Tubulin polymerization-IN-2*

Cat. No.: *B12401251*

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An In-depth Technical Guide to Tubulin Polymerization-IN-2

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of the tubulin polymerization inhibitor, **Tubulin polymerization-IN-2**. This document is intended for researchers, scientists, and professionals in the field of drug development. It consolidates available data on its mechanism of action, provides detailed experimental protocols for its characterization, and visualizes key cellular pathways affected by this compound.

Chemical Structure and Properties

Tubulin polymerization-IN-2, also identified as (E)-1,3-Dihydro-6-methoxy-3-(3,4,5-trimethoxybenzylidene)-1H-indol-2-one, is a potent small molecule inhibitor of tubulin polymerization. There is a discrepancy in the reported CAS numbers for this compound, with some sources citing 1151995-69-5 and others 2873399-22-2. This should be taken into consideration when sourcing the compound.

Table 1: Chemical Properties of **Tubulin Polymerization-IN-2**

Property	Value	Source
IUPAC Name	(E)-1,3-Dihydro-6-methoxy-3-(3,4,5-trimethoxybenzylidene)-1H-indol-2-one	[1]
Synonyms	Tubulin Polymerization Inhibitor II	[1]
CAS Number	1151995-69-5	[1]
Molecular Formula	C ₁₉ H ₁₉ NO ₅	[2]
Molecular Weight	341.36 g/mol	[3]
SMILES	<chem>N1c2c(ccc(c2)OC)C(=Cc3cc(c(c(c3)OC)OC)OC)C1=O</chem>	[1]
InChI Key	YLUHXAHNPPQALMQ-UHFFFAOYSA-N	[1]
Appearance	Solid	[1]
Solubility	Soluble in DMSO	[1]

Biological Activity and Mechanism of Action

Tubulin polymerization-IN-2 is a potent anticancer agent that functions by inhibiting the polymerization of tubulin, a crucial component of the cytoskeleton involved in cell division.[4] By disrupting microtubule dynamics, this compound induces cell cycle arrest, primarily at the S and G2/M phases, and subsequently triggers apoptosis in cancer cells.[4][5]

The compound targets the colchicine binding site on β -tubulin.[6] Its inhibitory effects have been demonstrated across a range of cancer cell lines, including leukemia, non-small cell lung, renal, prostate, and breast cancers.[4]

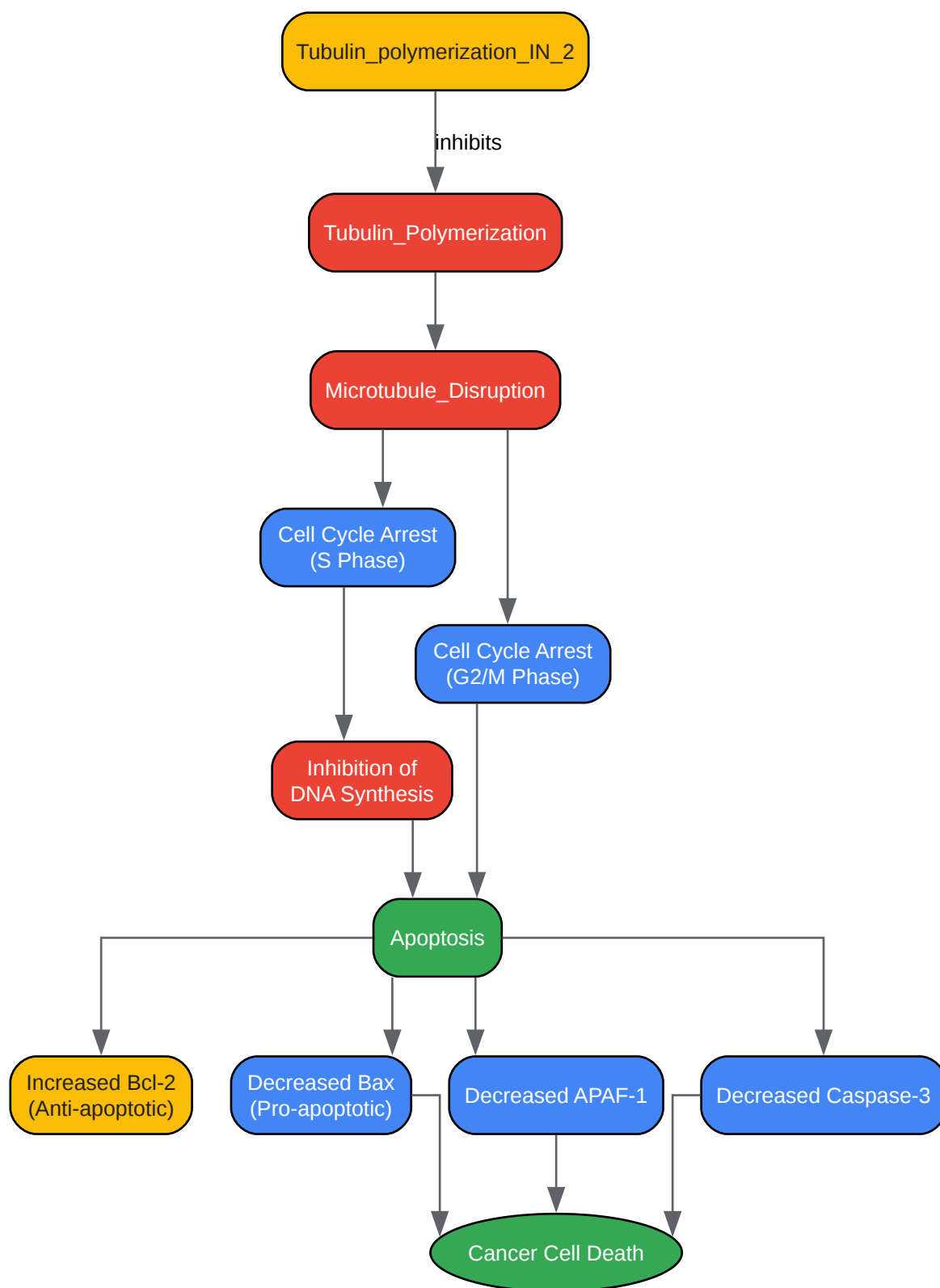
Table 2: In Vitro Biological Activity of **Tubulin Polymerization-IN-2**

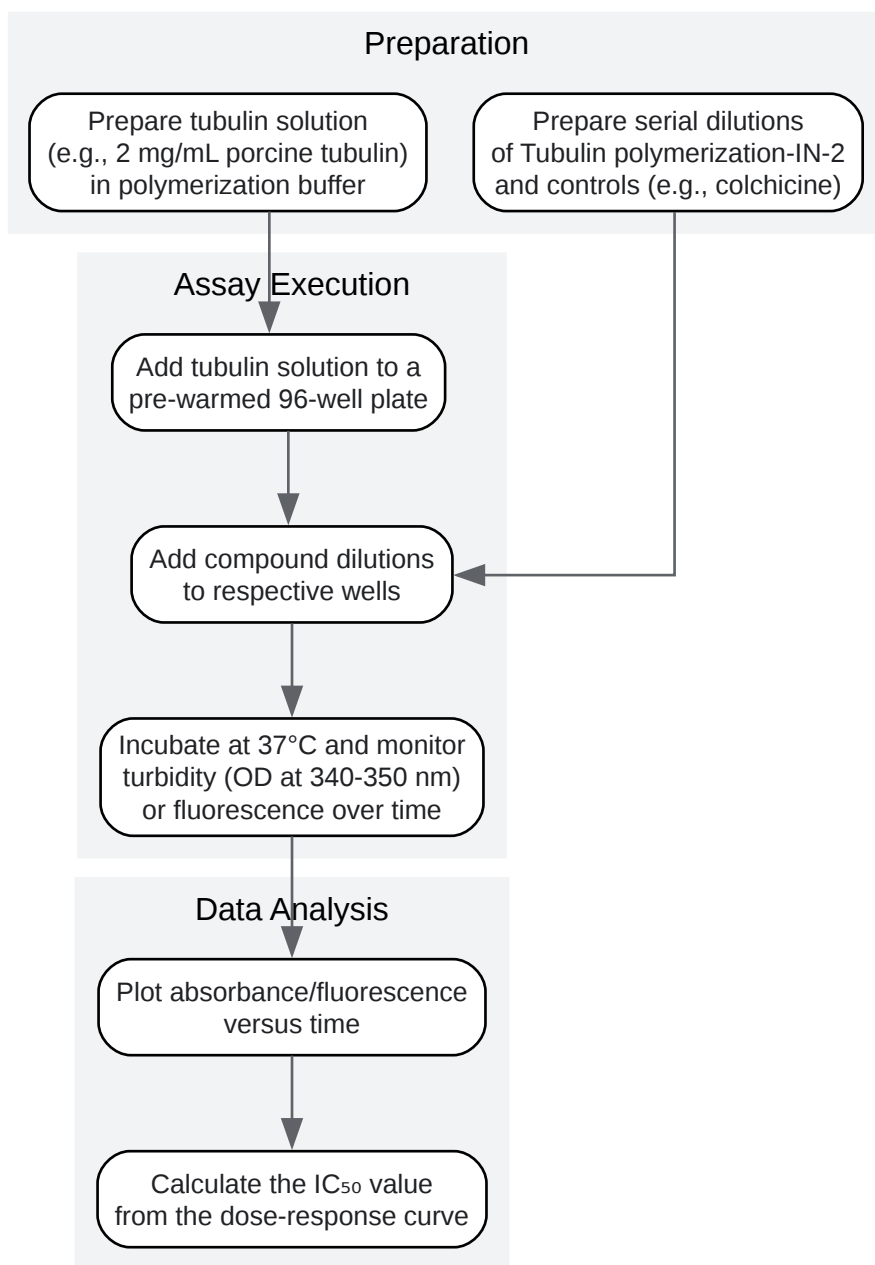
Assay	Cell Line	Result	Source
Tubulin Polymerization Inhibition (IC ₅₀)	Porcine Brain Tubulin	4.5 µM	[1]
Tubulin Polymerization Inhibition (IC ₅₀)	-	0.92 µM	[4]
β-tubulin Binding (K _i)	-	0.09 µM	[4]
Antiproliferative Activity (IC ₅₀)	MDA-MB-231 (Breast Cancer)	0.9 nM	[2][7]
Antiproliferative Activity (IC ₅₀)	KB (Epidermal Carcinoma)	2.3 µM	[4]
Antiproliferative Activity (IC ₅₀)	BT-549 (Breast Cancer)	2.2 µM	[4]

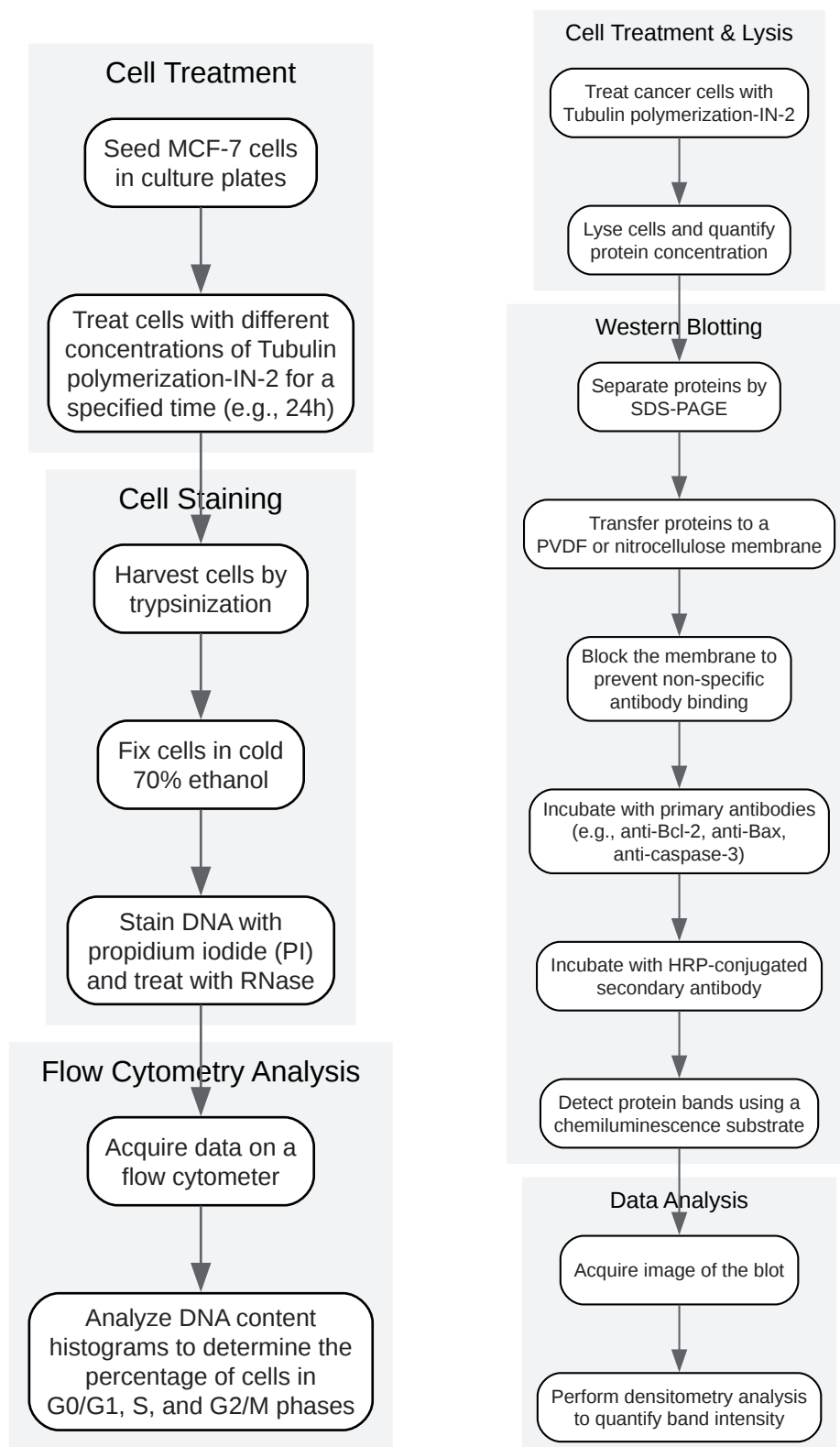
Note: The significant discrepancy in reported IC₅₀ values (ranging from nanomolar to micromolar) highlights the need for careful in-house validation of the compound's activity.

Signaling Pathways

Tubulin polymerization-IN-2 exerts its anticancer effects by modulating key cellular signaling pathways that control cell cycle progression and apoptosis.







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